

Application Notes and Protocols for Pharmacokinetic Modeling of Levamlodipine Maleate in Humans

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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Introduction

Levamlodipine, the pharmacologically active S-enantiomer of amlodipine, is a long-acting dihydropyridine calcium channel blocker used in the treatment of hypertension.[1]

Understanding its pharmacokinetic profile is crucial for optimizing dosing regimens and ensuring therapeutic efficacy and safety. These application notes provide a summary of the pharmacokinetic parameters of **levamlodipine maleate** in humans, based on data from bioequivalence and pharmacokinetic studies. Detailed experimental protocols for conducting such studies are also presented.

Pharmacokinetic Data

The pharmacokinetic properties of levamlodipine are characterized by slow absorption and a long elimination half-life, which allows for once-daily dosing.[2][3] Bioequivalence studies have

been conducted to compare levamlodipine with racemic amlodipine, providing valuable data on its absorption and overall exposure.

Data Summary Tables

The following tables summarize the key pharmacokinetic parameters for **levamlodipine maleate**, primarily derived from single-dose bioequivalence studies in healthy adult subjects.

Table 1: Pharmacokinetic Parameters of **Levamlodipine Maleate** (5 mg) vs. Amlodipine (10 mg) in Healthy Fasted Subjects

Parameter	Levamlodipine (5 mg)	Amlodipine (10 mg)	Reference
C _{max} (ng/mL)	2.70 ± 0.49	2.83 ± 0.52	[4]
AUC _{0-t} (ng·h/mL)	141.32 ± 36.24	153.62 ± 33.96	[4]
AUC _{0-∞} (ng·h/mL)	157.14 ± 45.65	173.05 ± 41.78	[4]
T _{max} (h)	6-12	6-8	[3][5]
t _{1/2} (h)	~31-37	~33-50	[3][6]

Data are presented as mean ± standard deviation. C_{max}: Maximum plasma concentration; AUC_{0-t}: Area under the plasma concentration-time curve from time zero to the last measurable concentration; AUC_{0-∞}: Area under the plasma concentration-time curve from time zero to infinity; T_{max}: Time to reach maximum plasma concentration; t_{1/2}: Elimination half-life.

Table 2: Pharmacokinetic Parameters of **Levamlodipine Maleate** (5 mg) vs. Amlodipine (10 mg) in Healthy Fed Subjects

Parameter	Levamlodipine (5 mg)	Amlodipine (10 mg)	Reference
C _{max} (ng/mL)	2.73 ± 0.55	2.87 ± 0.81	[4]
AUC _{0-t} (ng·h/mL)	166.93 ± 49.96	165.46 ± 43.58	[4]
AUC _{0-∞} (ng·h/mL)	190.99 ± 70.89	189.51 ± 64.70	[4]

Data are presented as mean $\pm$ standard deviation. The bioavailability of levamlodipine is not significantly affected by food.[5]

Experimental Protocols

The following protocols are based on methodologies reported in bioequivalence studies of **levamlodipine maleate**. [4][7][8]

Protocol 1: Single-Dose, Crossover Bioequivalence Study

1. Study Design:

- A single-center, single-dose, randomized, open-label, two-period, two-sequence crossover study is a common design. [4][8]
- A washout period of at least 21 days should be implemented between the two periods. [8]
- The study can be conducted under both fasting and fed conditions to assess food effects. [4][7]

2. Subject Population:

- Healthy male and female adult volunteers.
- Subjects should undergo a comprehensive health screening, including medical history, physical examination, vital signs, 12-lead ECG, and clinical laboratory tests.

3. Drug Administration:

- **Fasting Study:** After an overnight fast of at least 10 hours, subjects receive a single oral dose of the test formulation (e.g., 5 mg **levamlodipine maleate**) or the reference formulation (e.g., 10 mg amlodipine) with water.
- **Fed Study:** After an overnight fast, a standardized high-fat, high-calorie breakfast is served 30 minutes before drug administration. The drug is then administered with water.

4. Blood Sampling:

- Venous blood samples (e.g., 5 mL) are collected into tubes containing an appropriate anticoagulant (e.g., K2EDTA).
- A typical sampling schedule includes pre-dose (0 h) and multiple post-dose time points, for example: 1, 2, 4, 6, 8, 10, 12, 24, 48, 72, 96, and 144 hours.
- Plasma is separated by centrifugation and stored at -20°C or lower until analysis.

5. Bioanalytical Method:

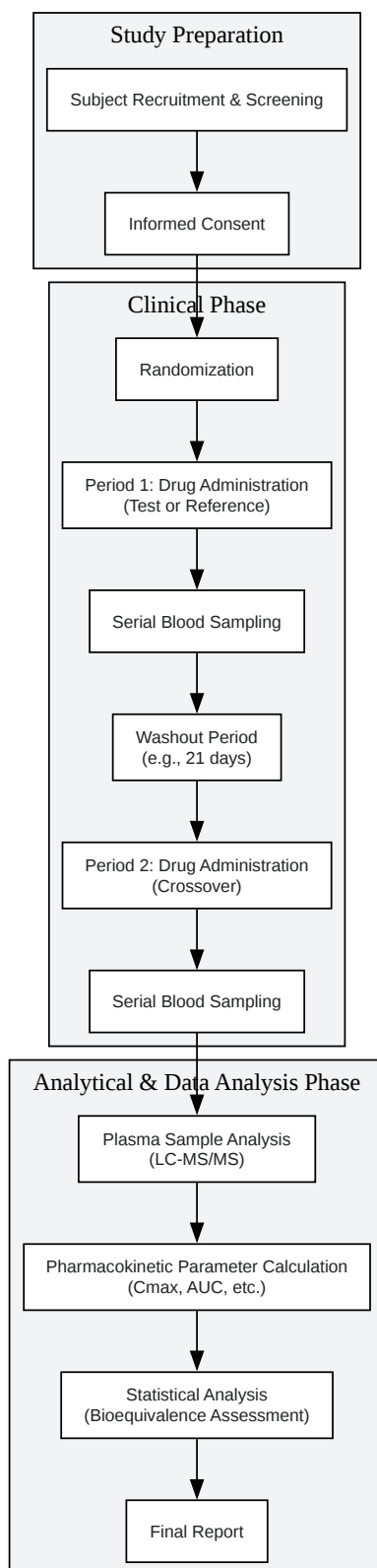
- Plasma concentrations of S-amlodipine are determined using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The method should be validated for linearity, accuracy, precision, selectivity, and stability according to regulatory guidelines.[\[9\]](#)

6. Pharmacokinetic Analysis:

- Pharmacokinetic parameters are calculated using non-compartmental analysis from the plasma concentration-time data.[\[10\]](#)
- Key parameters include C_{max}, AUC_{0-t}, AUC_{0-∞}, T_{max}, and t_{1/2}.
- Statistical analysis is performed to compare the bioavailability of the test and reference products. The 90% confidence intervals for the geometric mean ratios of C_{max}, AUC_{0-t}, and AUC_{0-∞} should fall within the range of 80-125% to establish bioequivalence.[\[4\]](#)

Visualizations

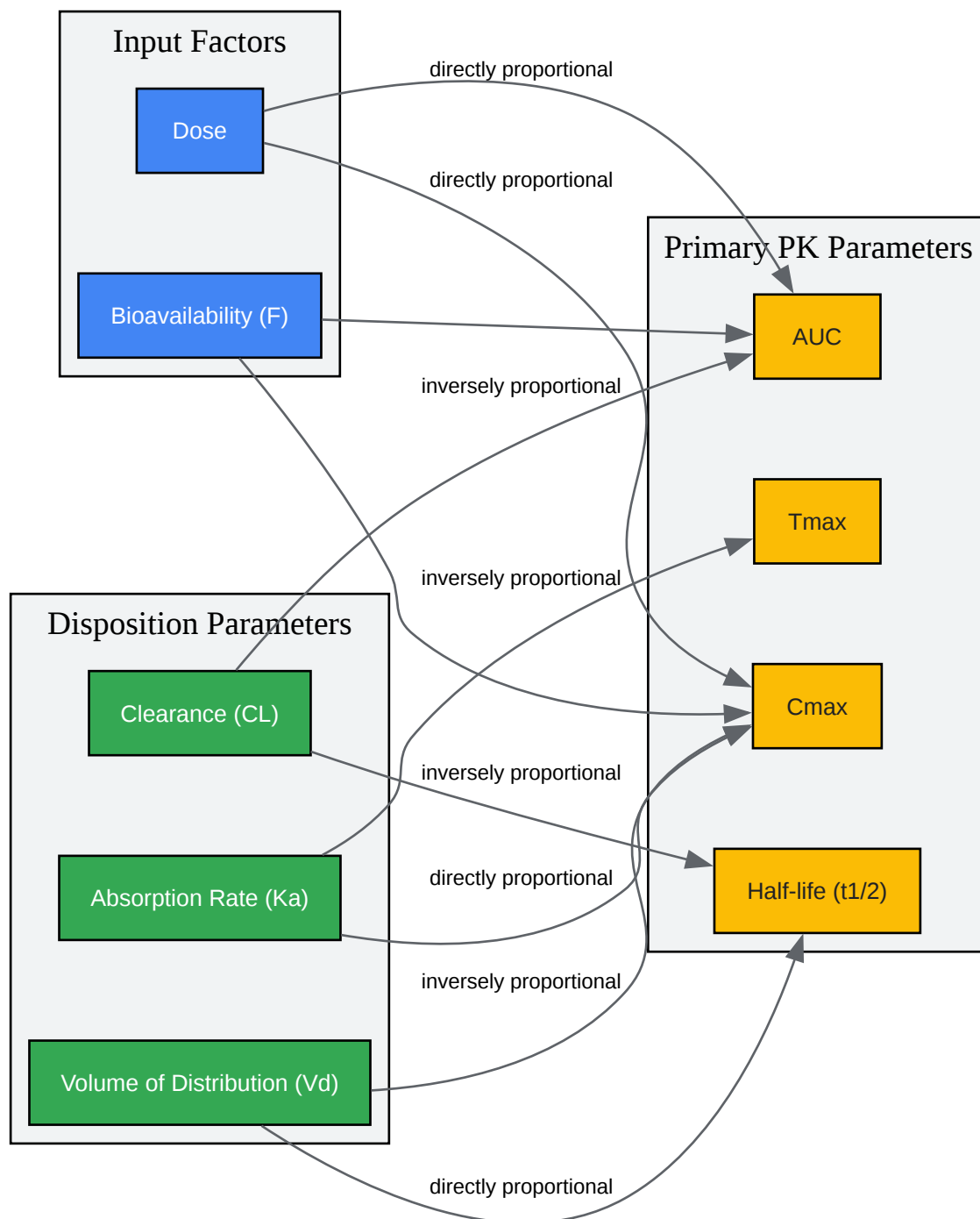
Experimental Workflow



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Caption: Workflow for a typical two-period crossover bioequivalence study of **levamlodipine maleate**.

Pharmacokinetic Parameter Relationships



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Caption: Interrelationships between key pharmacokinetic parameters influencing drug exposure.

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